

An In-Depth Technical Guide to 1-(p-Tolyl)cyclopropanamine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	1-(p-Tolyl)cyclopropanamine hydrochloride
CAS No.:	1134834-95-9
Cat. No.:	B1290646

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(p-Tolyl)cyclopropanamine hydrochloride is a synthetically derived small molecule characterized by a cyclopropylamine moiety attached to a p-tolyl group. As a member of the arylcyclopropylamine class, this compound holds significant interest within the realms of medicinal chemistry and drug discovery. The rigid, three-dimensional structure imparted by the cyclopropane ring, combined with the electronic properties of the aromatic p-tolyl group, makes it a valuable scaffold for the design of novel therapeutic agents. Arylcyclopropylamines are recognized for their ability to interact with various biological targets, most notably as inhibitors of monoamine oxidase (MAO), enzymes crucial in the metabolism of neurotransmitters. This guide provides a comprehensive overview of the synthesis, chemical properties, potential pharmacological applications, and analytical characterization of **1-(p-Tolyl)cyclopropanamine hydrochloride**, offering a foundational resource for researchers in the field.

Chemical Properties and Structure

Property	Value
Chemical Formula	C ₁₀ H ₁₄ ClN
Molecular Weight	183.68 g/mol
IUPAC Name	1-(4-methylphenyl)cyclopropan-1-amine hydrochloride
CAS Number	1134834-95-9
Appearance	White to off-white solid (predicted)
Solubility	Soluble in water and polar organic solvents (predicted)

```
digraph "1-(p-Tolyl)cyclopropanamine_hydrochloride" {  
graph [layout=neato, overlap=false, splines=true, maxiter=1000, start=123];  
node [shape=plaintext];  
edge [color="#202124"];
```

```
// Atom nodes
```

```
C1 [label="C"];
```

```
C2 [label="C"];
```

```
C3 [label="C"];
```

```
C4 [label="C"];
```

```
C5 [label="C"];
```

```
C6 [label="C"];
```

```
C7 [label="C"];
```

```
C8 [label="C"];
```

```
C9 [label="C"];
```

```
C10 [label="C"];
```

```
N [label="N", fontcolor="#4285F4"];
```

```
H1[label="H"];
```

```
H2[label="H"];
```

```
H3[label="H"];
```

```
H4[label="H"];
```

```
H5[label="H"];
```

```
H6[label="H"];
```

```
H7 [label="H"];
```

```
H8 [label="H"];
H9 [label="H"];
H10 [label="H"];
H11 [label="H"];
H12 [label="H"];
H13 [label="H"];
Cl [label="Cl-", fontcolor="#EA4335"];
H_N [label="H3+", fontcolor="#4285F4"];
```

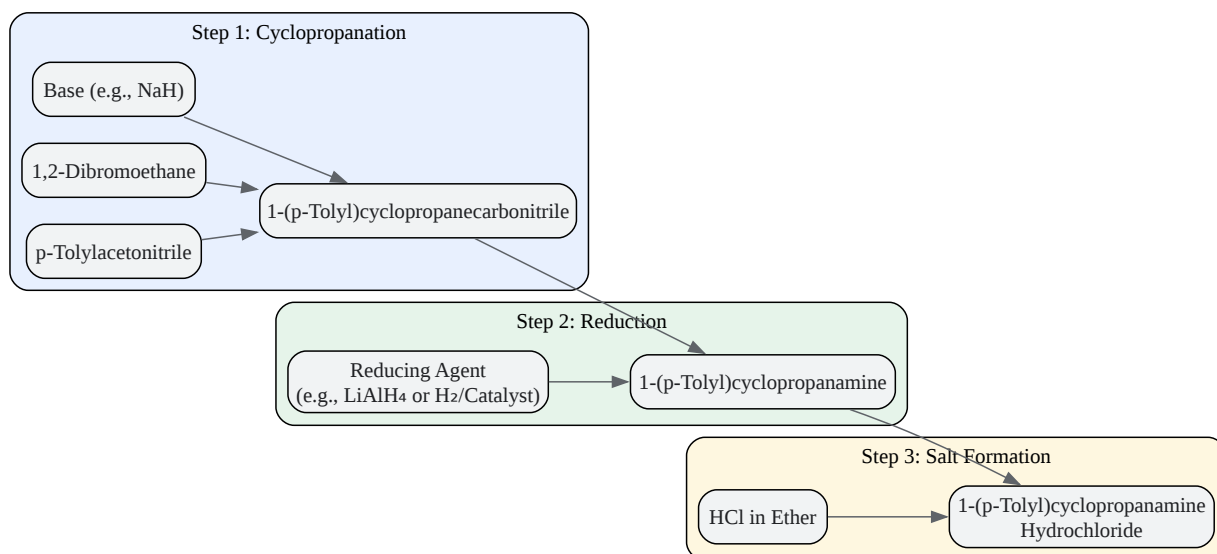
```
// Bonds
C1 -- C2;
C2 -- C3;
C3 -- C1;
C1 -- C4;
C4 -- C5 [style=double];
C5 -- C6;
C6 -- C7 [style=double];
C7 -- C8;
C8 -- C4 [style=double];
C7 -- C9;
C9 -- H1;
C9 -- H2;
C9 -- H3;
C5 -- H4;
C6 -- H5;
C8 -- H6;
C2 -- H7;
C2 -- H8;
C3 -- H9;
C3 -- H10;
C1 -- N;
N -- H_N;
```

```
// Positioning
C1 [pos="0,0!"];
C2 [pos="0.87,-0.5!"];
C3 [pos="-0.87,-0.5!"];
C4 [pos="0,1.5!"];
C5 [pos="1.2,2.2!"];
C6 [pos="1.2,3.2!"];
C7 [pos="0,3.9!"];
C8 [pos="-1.2,3.2!"];
C4 [pos="-1.2,2.2!"];
C9 [pos="0,5.4!"];
N [pos="-1.3,0.5!"];
Cl [pos="-3,1!"];
H_N [pos="-2.3,0.5!"];
}
```

Caption: Chemical structure of **1-(p-Tolyl)cyclopropanamine hydrochloride**.

Synthesis of 1-(p-Tolyl)cyclopropanamine Hydrochloride

The synthesis of **1-(p-Tolyl)cyclopropanamine hydrochloride** is a multi-step process that begins with the formation of a key intermediate, 1-(p-tolyl)cyclopropanecarbonitrile. This intermediate is subsequently reduced to the primary amine, which is then converted to its hydrochloride salt.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **1-(p-Tolyl)cyclopropanamine hydrochloride**.

Step 1: Synthesis of 1-(p-Tolyl)cyclopropanecarbonitrile

This step involves the cyclopropanation of p-tolylacetonitrile. A common method is the reaction with 1,2-dibromoethane in the presence of a strong base.

Experimental Protocol:

- To a stirred suspension of sodium hydride (2.2 equivalents) in dry dimethylformamide (DMF) under an inert atmosphere (e.g., argon), add a solution of p-tolylacetonitrile (1 equivalent) in dry DMF dropwise at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for 30 minutes.

- Cool the mixture to 0 °C and add 1,2-dibromoethane (1.1 equivalents) dropwise.
- Stir the reaction mixture at room temperature for 12-18 hours.
- Quench the reaction by the slow addition of water at 0 °C.
- Extract the aqueous layer with diethyl ether or ethyl acetate (3 x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford 1-(p-tolyl)cyclopropanecarbonitrile.

Step 2: Reduction of 1-(p-Tolyl)cyclopropanecarbonitrile to 1-(p-Tolyl)cyclopropanamine

The nitrile group of 1-(p-tolyl)cyclopropanecarbonitrile is reduced to a primary amine. This can be achieved through catalytic hydrogenation or by using a chemical reducing agent like lithium aluminum hydride (LiAlH₄).^[1]

Experimental Protocol (using LiAlH₄):

- To a stirred suspension of LiAlH₄ (1.5 - 2.0 equivalents) in anhydrous diethyl ether or tetrahydrofuran (THF) under an inert atmosphere, add a solution of 1-(p-tolyl)cyclopropanecarbonitrile (1 equivalent) in the same solvent dropwise at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 4-6 hours.
- Cool the reaction mixture to 0 °C and quench sequentially by the careful dropwise addition of water, followed by a 15% aqueous sodium hydroxide solution, and then again with water (Fieser workup).
- Stir the resulting granular precipitate for 30 minutes, then filter and wash the solid with diethyl ether or THF.
- Dry the combined filtrate over anhydrous sodium sulfate and concentrate under reduced pressure to yield 1-(p-tolyl)cyclopropanamine as a crude oil, which can be used in the next step without further purification.

Step 3: Formation of 1-(p-Tolyl)cyclopropanamine Hydrochloride

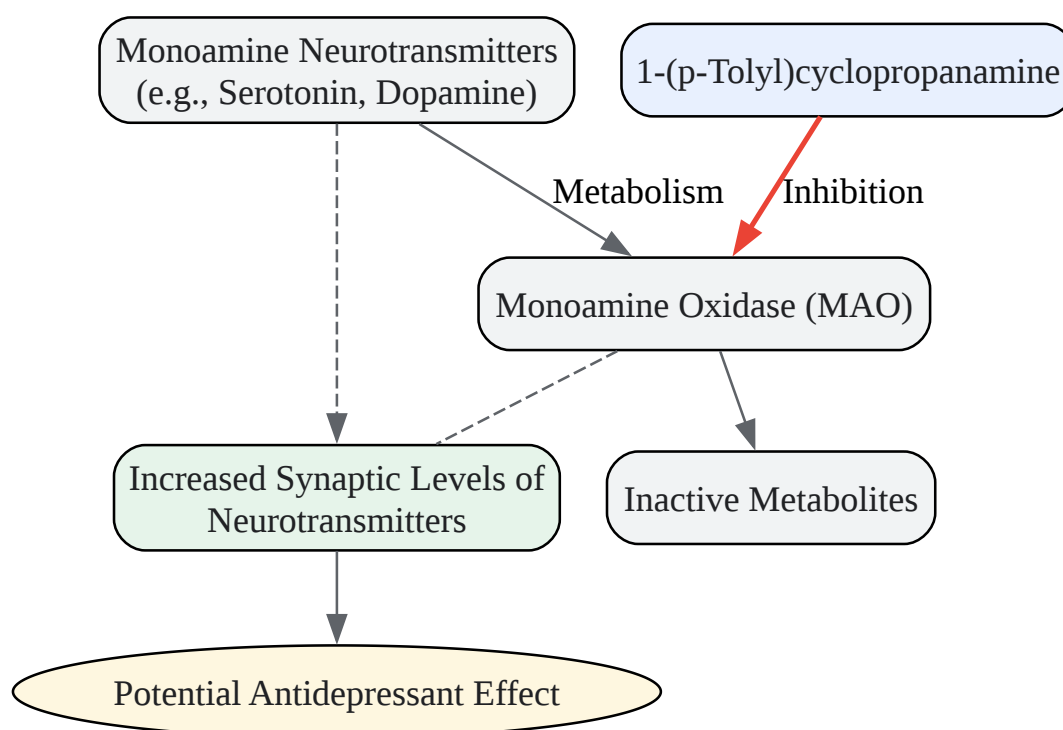
The final step involves the conversion of the free amine to its hydrochloride salt to improve its stability and handling properties.^[2]

Experimental Protocol:

- Dissolve the crude 1-(p-tolyl)cyclopropanamine in anhydrous diethyl ether.
- Cool the solution to 0 °C and add a solution of hydrogen chloride in diethyl ether (e.g., 2 M) dropwise with stirring until precipitation is complete.
- Collect the resulting white precipitate by filtration, wash with cold diethyl ether, and dry under vacuum to afford **1-(p-tolyl)cyclopropanamine hydrochloride**.^[2]

Pharmacological Profile and Potential Applications

Arylcyclopropylamines are a well-established class of monoamine oxidase (MAO) inhibitors. The prototypical example is tranylcypromine, a non-selective, irreversible inhibitor of both MAO-A and MAO-B, which has been used as an antidepressant. The cyclopropylamine moiety is crucial for the inhibitory activity, as it is believed to form a covalent adduct with the FAD cofactor of the enzyme.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action for 1-(p-Tolyl)cyclopropanamine as a MAO inhibitor.

Given its structural similarity to known MAO inhibitors, **1-(p-tolyl)cyclopropanamine hydrochloride** is a compelling candidate for investigation as a modulator of monoamine oxidase activity. The p-tolyl substituent may influence its selectivity and potency towards MAO-A versus MAO-B. Research in this area could lead to the development of novel therapeutics for depressive disorders and other neurological conditions where MAO inhibition is a validated therapeutic strategy.^{[3][4]}

Analytical Characterization

The identity and purity of **1-(p-Tolyl)cyclopropanamine hydrochloride** can be confirmed using standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the p-tolyl group (two doublets in the range of δ 7.0-7.5 ppm), a singlet for the methyl group protons (around δ 2.3 ppm), and complex multiplets for the cyclopropyl protons (in the upfield region, typically δ 0.5-1.5 ppm). The protons of the ammonium group (-NH_3^+) would likely appear as a broad singlet, the chemical shift of which can be concentration and solvent dependent.
- ¹³C NMR: The carbon NMR spectrum should display signals for the quaternary carbon of the cyclopropane ring attached to the aromatic ring and the nitrogen, the methylene carbons of the cyclopropane ring, the aromatic carbons (including the ipso, ortho, meta, and para carbons), and the methyl carbon.

High-Performance Liquid Chromatography (HPLC)

Purity analysis can be performed using reversed-phase HPLC with UV detection.

Representative HPLC Method:

- Column: C18 (e.g., 4.6 x 150 mm, 5 μm)
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% trifluoroacetic acid or formic acid).
- Flow Rate: 1.0 mL/min

- Detection: UV at 254 nm or a wavelength corresponding to the absorbance maximum of the p-tolyl group.
- Injection Volume: 10 μ L
- Column Temperature: 25-30 $^{\circ}$ C

This method should allow for the separation of the main compound from potential impurities arising from the synthesis.

Safety and Handling

1-(p-Tolyl)cyclopropanamine hydrochloride should be handled with care in a well-ventilated laboratory fume hood.[5][6] As with other amine hydrochlorides, it may be corrosive and irritating to the skin, eyes, and respiratory tract.

Recommended Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust or fumes.
- Prevent contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.

References

- Krasavin, M., et al. (2015). Scalable synthesis of (1-cyclopropyl)cyclopropylamine hydrochloride. Beilstein Journal of Organic Chemistry, 11, 1343-1347. Available at: [\[Link\]](#)
- PhytoTech Labs. (n.d.). Safety Data Sheet: 1-Aminocyclopropane-1-carboxylic Acid. Available at: [\[Link\]](#)
- Reddit. (2023). 1 H-NMR of Cyclopropylamine HCl salt. Available at: [\[Link\]](#)
- Chemistry LibreTexts. (2023). Conversion of nitriles to 1° amines using LiAlH_4 . Available at: [\[Link\]](#)

- Doc Brown's Chemistry. (n.d.). ^{13}C nmr spectrum of cyclopropane C_3H_6 . Available at: [\[Link\]](#)
- Miyamura, S., et al. (2015). Stereodivergent synthesis of arylcyclopropylamines by sequential C–H borylation and Suzuki–Miyaura coupling. *Angewandte Chemie International Edition*, 54(3), 846-851. Available at: [\[Link\]](#)
- Fiedorowicz, A., & Kirkwood, K. L. (2021). Monoamine Oxidase Inhibitors: A Review of Their Anti-Inflammatory Therapeutic Potential and Mechanisms of Action. *Frontiers in Immunology*, 12, 637996. Available at: [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). Supporting Information. Available at: [\[Link\]](#)
- Charles River. (n.d.). High-Performance Liquid Chromatography (HPLC) of Pharmaceutical Oligonucleotides in Non-Clinical Toxicology Research. Available at: [\[Link\]](#)
- Bulgarian Chemical Communications. (2020). HPLC method for analyzing new compounds – analogs of an antineoplastic drug. Available at: [\[Link\]](#)
- PMC. (2021). Monoamine Oxidase Inhibitors: A Review of Their Anti-Inflammatory Therapeutic Potential and Mechanisms of Action. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Stereodivergent synthesis of arylcyclopropylamines by sequential C-H borylation and Suzuki-Miyaura coupling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Scalable synthesis of (1-cyclopropyl)cyclopropylamine hydrochloride - PMC [pmc.ncbi.nlm.nih.gov]
- 3. cdnisotopes.com [cdnisotopes.com]
- 4. Synthesis of cis-(N-(pyridin-4-ylmethyl)-2-(3-(m-tolyloxy)cyclohexyl)propan-1-amine) [protocols.io]
- 5. combi-blocks.com [combi-blocks.com]

- [6. phytotechlab.com \[phytotechlab.com\]](https://www.phytotechlab.com)
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-(p-Tolyl)cyclopropanamine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1290646/docs#an-in-depth-technical-guide-to-1-p-tolyl-cyclopropanamine-hydrochloride\]](https://www.benchchem.com/product/b1290646/docs#an-in-depth-technical-guide-to-1-p-tolyl-cyclopropanamine-hydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)